

2-Bromophenylhydrazine hydrochloride appearance and color

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromophenylhydrazine

Cat. No.: B091577

[Get Quote](#)

An In-depth Technical Guide to the Appearance and Color of **2-Bromophenylhydrazine** Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromophenylhydrazine hydrochloride (CAS No. 50709-33-6) is a pivotal reagent in organic synthesis, particularly in the construction of indole scaffolds common in pharmacologically active molecules.^{[1][2]} While its chemical reactivity is well-documented, a thorough understanding of its physical characteristics, specifically its appearance and color, is critical for assessing purity, stability, and suitability for sensitive applications. This guide provides a comprehensive analysis of the appearance of **2-Bromophenylhydrazine** hydrochloride, delving into the causal factors behind its color variations, protocols for its visual assessment, and the implications for its use in synthetic chemistry.

Compound Identification and Core Physicochemical Properties

A baseline understanding of the fundamental properties of **2-Bromophenylhydrazine** hydrochloride is essential before evaluating its physical appearance. These characteristics define the compound's expected state under standard laboratory conditions.

Property	Value	Source(s)
CAS Number	50709-33-6	[1] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₇ BrN ₂ ·HCl	[3]
Molecular Weight	223.50 g/mol	[1] [3] [6]
Physical Form	Powder, crystalline powder, or lumps	[3] [4] [5]
Melting Point	189 °C (with decomposition)	[1] [3] [4]
Solubility	Slightly soluble in methanol	[1] [3] [4]
Key Sensitivities	Hygroscopic, Air Sensitive	[1] [3] [4]
Storage	Inert atmosphere, protected from light, room temperature	[1] [3] [4]

The Spectrum of Appearance: From Pure to Impure

The color of **2-Bromophenylhydrazine** hydrochloride is a primary indicator of its purity. While ideally a white to off-white solid, its appearance in commercial and laboratory settings can vary significantly. This variation is not arbitrary; it is a direct reflection of the compound's chemical history and handling.

Authoritative sources describe the color as ranging from white to light yellow, light orange, cream, or even pale brown.[\[3\]](#)[\[4\]](#)[\[5\]](#) A pristine, highly pure sample is typically a white to off-white or very pale yellow crystalline powder.[\[3\]](#)[\[4\]](#) Deviations from this ideal appearance suggest the presence of impurities or degradation products.

Table 2: Interpreting the Appearance of **2-Bromophenylhydrazine** Hydrochloride

Observed Color/Appearance	Potential Interpretation	Recommended Action
White to Off-White Crystalline Powder	High purity, suitable for all applications.	Proceed with use.
Light Yellow to Pale Orange Powder	Minor impurities or slight oxidation. Often acceptable for general synthesis.	Consider purification (recrystallization) for highly sensitive reactions.
Beige to Pale Brown Solid/Lumps	Significant presence of oxidation or degradation byproducts. ^{[5][7]}	Unsuitable for most applications without rigorous purification.
Damp or Clumped Appearance	Absorption of atmospheric moisture due to its hygroscopic nature. ^{[1][3][4]}	Dry thoroughly under vacuum before use, as moisture can interfere with reactions.

The primary cause for color development is oxidation. Phenylhydrazines are susceptible to air oxidation, which forms colored impurities. The presence of the electron-donating hydrazine group makes the aromatic ring sensitive to oxidative processes, which are often catalyzed by light and trace metals.

Causality of Color Variation: The Role of Synthesis and Purification

The final appearance of **2-Bromophenylhydrazine** hydrochloride is intrinsically linked to its synthesis and subsequent purification. The common synthetic route involves the diazotization of 2-bromoaniline, followed by reduction.^{[8][9][10]}

Key Synthesis Steps Influencing Purity and Color:

- **Diazotization:** 2-bromoaniline is treated with a nitrite source in strong acid (e.g., concentrated HCl) at low temperatures to form a diazonium salt.^{[8][9]} Precise temperature control is critical to prevent the degradation of the unstable diazonium intermediate.
- **Reduction:** The diazonium salt is then reduced to the corresponding hydrazine. While various reducing agents can be used, a common method employs zinc powder in concentrated

hydrochloric acid.[8][9] The reaction is complete when the solution turns off-white, indicating the consumption of colored intermediates.[8][9]

- Purification and Salification: After reduction, the crude **2-bromophenylhydrazine** is isolated. A critical step for ensuring high purity and good appearance is the purification of the crude product, often by recrystallization, before converting it to the hydrochloride salt.[9][11] A final wash with a solvent like acetone during the salification step is explicitly noted to help "guarantee the outward appearance of the product" by removing residual colored impurities. [9]

Failure to control temperatures, use high-purity reagents, or perform adequate purification will inevitably lead to a product with higher impurity levels and a darker, less desirable color.

Experimental Protocol: Visual and Physical Quality Assessment

This protocol provides a self-validating workflow for researchers to assess the quality of a **2-Bromophenylhydrazine** hydrochloride sample before its use in a reaction.

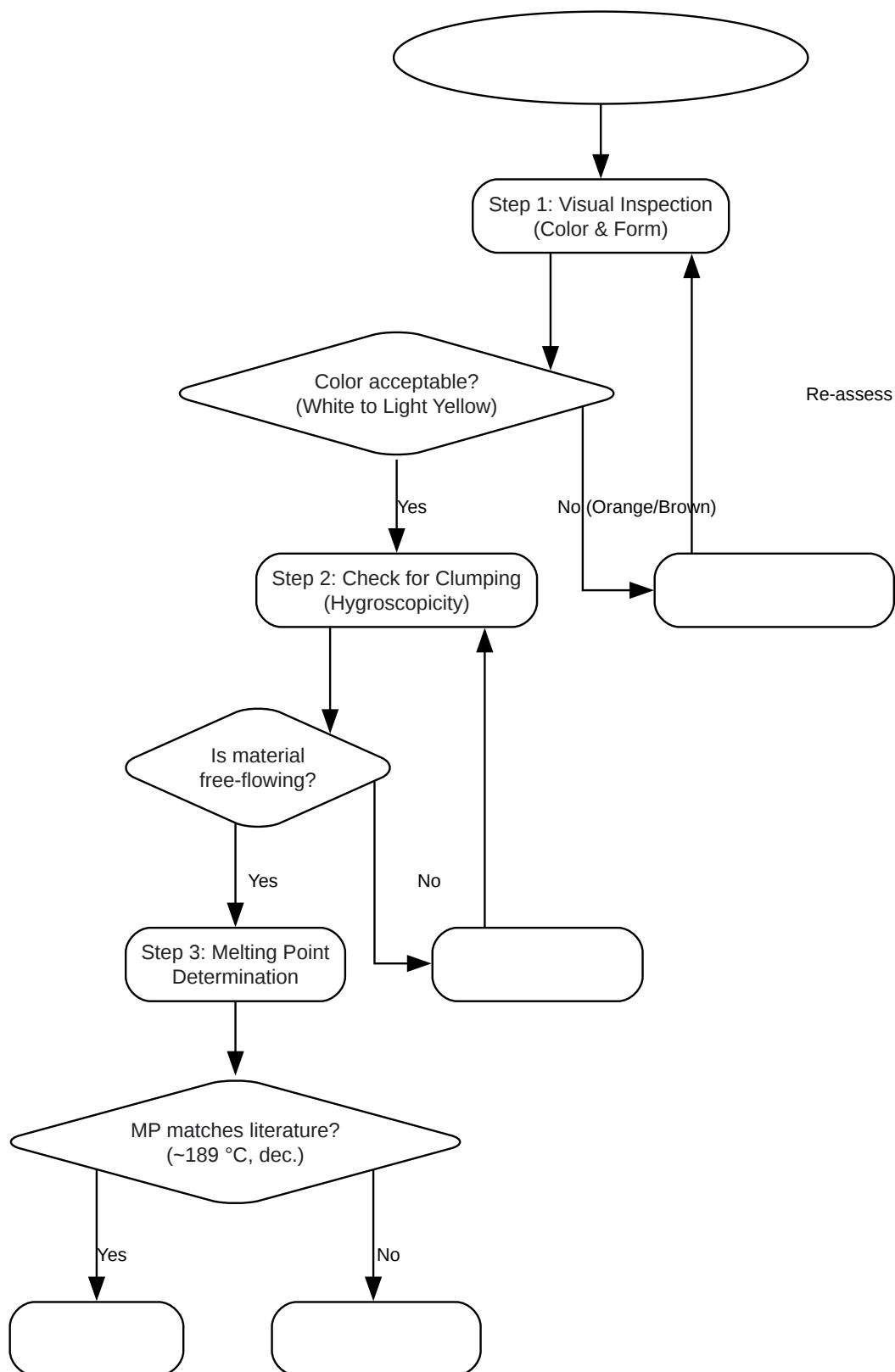
Methodology:

- Documentation: Record the manufacturer, lot number, and date of receipt. Note the initial appearance upon opening the container.
- Visual Inspection: Under an inert atmosphere (e.g., in a glovebox or under a stream of nitrogen), place a small sample on a white watch glass. Observe the color and form (crystalline vs. amorphous, lumps). Compare against the ideal white/off-white standard.
- Hygroscopicity Check: Observe if the material is free-flowing. Clumping or a damp appearance indicates moisture absorption.
- Solubility Test: In a test tube, add a small spatula tip of the compound to ~1 mL of methanol. Agitate and observe. According to specifications, it should be only slightly soluble.[1][3][4] Significant insolubles may indicate inorganic impurities.
- Melting Point Determination: Determine the melting point using a calibrated apparatus. The literature value is approximately 189 °C, with decomposition.[3][4] A broad melting range or a

value significantly lower than the literature suggests impurities.

- Decision: Based on the observations, use the workflow diagram below to decide on the appropriate course of action.

Quality Assessment Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Visual Quality Assessment Workflow for **2-Bromophenylhydrazine HCl**.

Application in Drug Development: The Fischer Indole Synthesis

One of the most significant applications of **2-Bromophenylhydrazine** hydrochloride is in the Fischer indole synthesis, a powerful reaction for creating the indole core found in numerous pharmaceuticals, including the triptan class of antimigraine drugs.[12][13]

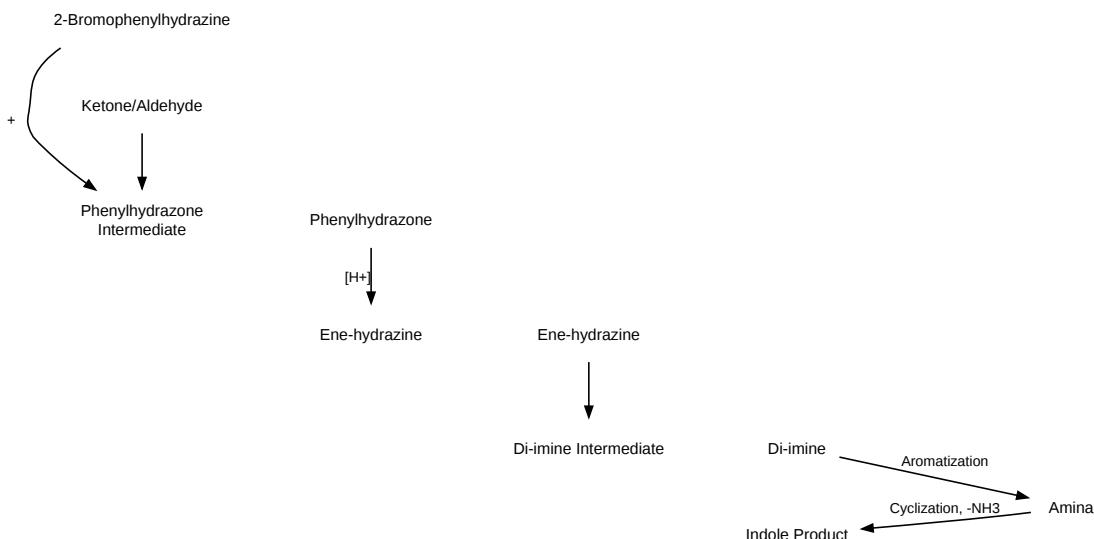
The reaction involves the acid-catalyzed condensation of a phenylhydrazine with an aldehyde or ketone, followed by a[1][1]-sigmatropic rearrangement and subsequent cyclization to form the indole ring.[12][14][15]

Impact of Reagent Purity:

The purity of the **2-Bromophenylhydrazine** hydrochloride starting material is paramount.

- Yield Reduction: Impurities can engage in side reactions, lowering the overall yield of the desired indole.
- Byproduct Formation: Colored degradation products can lead to a complex reaction mixture, complicating the purification of the final product and potentially generating difficult-to-remove colored impurities in the active pharmaceutical ingredient (API).
- Reaction Failure: High levels of moisture or other contaminants can inhibit the acid catalyst or interfere with the formation of the initial hydrazone intermediate, causing the reaction to fail.[15]

Fischer Indole Synthesis Mechanism



[Click to download full resolution via product page](#)

Caption: Key stages of the Fischer Indole Synthesis mechanism.

Safe Handling and Storage

2-Bromophenylhydrazine hydrochloride is a hazardous substance and requires careful handling.

- Hazards: It is corrosive and causes severe skin burns and eye damage.[6][16][17] It is also harmful if inhaled or swallowed.
- Personal Protective Equipment (PPE): Always handle this compound in a chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[17][18]

- Storage: Due to its hygroscopic and air-sensitive nature, it must be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).[3][4] It should be kept in a cool, dark, and dry place to prevent degradation.[1][3][4]

By adhering to these guidelines, researchers can ensure both the integrity of their experiments and their personal safety.

References

- **2-Bromophenylhydrazine** hydrochloride. LookChem. [\[Link\]](#)
- **2-Bromophenylhydrazine** hydrochloride. ChemBK. [\[Link\]](#)
- Preparation method of **2-bromophenylhydrazine** hydrochloride.
- **2-Bromophenylhydrazine** hydrochloride. PubChem. [\[Link\]](#)
- CN103387514A - Preparation method of **2-bromophenylhydrazine** hydrochloride.
- Fischer indole synthesis applied to the total synthesis of n
- Fischer indole synthesis. Wikipedia. [\[Link\]](#)
- Fischer Indole Synthesis. J&K Scientific LLC. [\[Link\]](#)
- CN101148420A - Preparation method for **2-bromophenylhydrazine**.
- New 3H-Indole Synthesis by Fischer's Method. Part I. PMC - NIH. [\[Link\]](#)
- CN103387515A - Preparation method of 4-bromophenylhydrazine hydrochloride.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chembk.com [chembk.com]
- 2. Fischer indole synthesis applied to the total synthesis of natural products - RSC Advances (RSC Publishing) DOI:10.1039/C7RA10716A [pubs.rsc.org]
- 3. 2-Bromophenylhydrazine hydrochloride | lookchem [lookchem.com]
- 4. 2-Bromophenylhydrazine hydrochloride CAS#: 50709-33-6 [m.chemicalbook.com]
- 5. 2-Bromophenylhydrazine hydrochloride, 94% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]

- 6. 2-Bromophenylhydrazine hydrochloride | C6H8BrClN2 | CID 2723912 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. Preparation method of 2-bromophenylhydrazine hydrochloride - Eureka | Patsnap
[eureka.patsnap.com]
- 9. CN103387514A - Preparation method of 2-bromophenylhydrazine hydrochloride - Google Patents [patents.google.com]
- 10. 2-Bromophenylhydrazine hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 11. CN103387515A - Preparation method of 4-bromophenylhydrazine hydrochloride - Google Patents [patents.google.com]
- 12. Fischer indole synthesis - Wikipedia [en.wikipedia.org]
- 13. New 3H-Indole Synthesis by Fischer's Method. Part I - PMC [pmc.ncbi.nlm.nih.gov]
- 14. jk-sci.com [jk-sci.com]
- 15. alfa-chemistry.com [alfa-chemistry.com]
- 16. chemicalbook.com [chemicalbook.com]
- 17. aksci.com [aksci.com]
- 18. echemi.com [echemi.com]
- To cite this document: BenchChem. [2-Bromophenylhydrazine hydrochloride appearance and color]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091577#2-bromophenylhydrazine-hydrochloride-appearance-and-color]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com